

Best practices for storing and handling DL-Norepinephrine tartrate powder

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Compound of Interest

Compound Name: DL-Norepinephrine tartrate

Cat. No.: B1679907

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Technical Support Center: DL-Norepinephrine Tartrate

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **DL-Norepinephrine tartrate** powder. It includes troubleshooting guides and frequently asked questions to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **DL-Norepinephrine tartrate** powder?

A1: **DL-Norepinephrine tartrate** powder should be stored at 4°C in a sealed container, away from moisture.[1] For long-term stability, some suppliers recommend storage at -20°C.[2] It is crucial to keep the powder protected from light and air, as it is sensitive to oxidation.[3][4]

Q2: How should I prepare and store stock solutions of **DL-Norepinephrine tartrate**?

A2: Stock solutions should be prepared fresh whenever possible. If storage is necessary, they can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][5] Solutions should be stored in sealed containers, protected from moisture.[1][5] To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Q3: What solvents can be used to dissolve **DL-Norepinephrine tartrate** powder?

A3: **DL-Norepinephrine tartrate** is soluble in various solvents. Water, DMSO, and PBS (pH 7.2) are commonly used.^{[1][2]} For cell culture experiments, it is often dissolved in a buffer containing an antioxidant like ascorbic acid to prevent oxidation.^[1]

Q4: Is **DL-Norepinephrine tartrate** sensitive to light?

A4: Yes, **DL-Norepinephrine tartrate** is sensitive to light and air.^{[3][4]} Both the powder and its solutions should be protected from light to prevent degradation. Using amber-colored vials or wrapping containers in foil is recommended.

Troubleshooting Guide

Issue 1: Inconsistent or weaker than expected results in my experiments.

- Possible Cause: Degradation of the **DL-Norepinephrine tartrate** due to improper storage or handling.
 - Solution: Ensure the powder is stored at the correct temperature, sealed, and protected from light and moisture. Prepare fresh stock solutions for each experiment. If using stored stock solutions, ensure they have not exceeded their recommended storage time and have not undergone multiple freeze-thaw cycles.
- Possible Cause: Oxidation of the norepinephrine in your working solution.
 - Solution: Prepare working solutions immediately before use. Consider adding an antioxidant, such as ascorbic acid, to your solvent to improve stability, especially for in vitro assays.^[1]
- Possible Cause: Incorrect concentration of the prepared solution.
 - Solution: Double-check all calculations for preparing your stock and working solutions. Ensure your balance is properly calibrated before weighing the powder.

Issue 2: My **DL-Norepinephrine tartrate** solution has changed color (e.g., turned pink or brown).

- Possible Cause: This is a visual indicator of oxidation and degradation.
 - Solution: Discard the solution immediately. Do not use discolored solutions in your experiments as they will not yield accurate or reproducible results. Prepare a fresh solution from powder that has been stored correctly.

Issue 3: I am observing high background noise or artifacts in my assay.

- Possible Cause: Presence of degradation products in your norepinephrine solution.
 - Solution: As with discolored solutions, this indicates degradation. Prepare a fresh solution. For sensitive assays, consider purifying your norepinephrine solution using appropriate chromatographic techniques if you suspect the presence of impurities.
- Possible Cause: The solvent or other reagents in your assay are interfering with the measurement.
 - Solution: Run appropriate controls, including a vehicle control (solvent without norepinephrine) to identify any background signal from your reagents.

Data Presentation

Table 1: Solubility of **DL-Norepinephrine Tartrate**

Solvent	Approximate Solubility	Reference
Water	~35 mg/mL (requires sonication)	[1]
DMSO	~11.67 mg/mL	[1]
PBS (pH 7.2)	~10 mg/mL	[1]

Table 2: Stability of **DL-Norepinephrine Tartrate** Stock Solutions

Storage Temperature	Storage Duration	Recommendations	Reference
-80°C	Up to 6 months	Sealed storage, away from moisture	[1][5]
-20°C	Up to 1 month	Sealed storage, away from moisture	[1][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution for Cell Culture

- Materials:
 - DL-Norepinephrine tartrate** powder
 - Sterile, nuclease-free water or PBS (pH 7.2)
 - L-ascorbic acid (optional, as an antioxidant)
 - Sterile, light-protecting microcentrifuge tubes
 - Calibrated analytical balance
 - Vortex mixer
 - 0.22 µm syringe filter
- Procedure:
 - If using an antioxidant, prepare a stock solution of 100 mM L-ascorbic acid in sterile water and filter-sterilize it. Add this to your water or PBS to a final concentration of 0.1 mM.
 - On a calibrated analytical balance, carefully weigh the required amount of **DL-Norepinephrine tartrate** powder in a sterile environment. (Molecular Weight of **DL-Norepinephrine tartrate** is 319.26 g/mol).

3. Transfer the weighed powder to a sterile, light-protecting microcentrifuge tube.
4. Add the appropriate volume of sterile water or PBS (with or without antioxidant) to achieve a final concentration of 10 mM.
5. Gently vortex the tube until the powder is completely dissolved.
6. If the solution is for sterile cell culture applications, filter it through a 0.22 μm syringe filter into a new sterile, light-protecting tube.^[1]
7. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
8. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

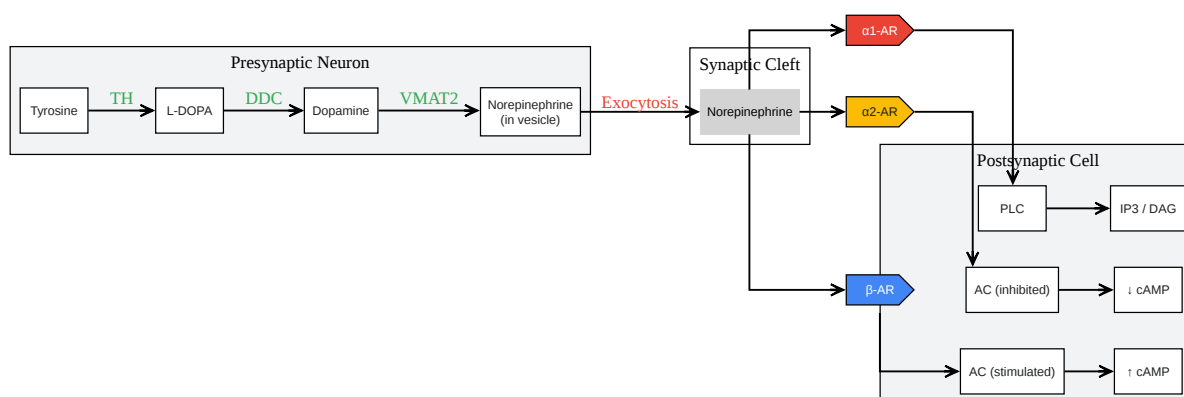
Protocol 2: In Vivo Administration via Intravenous Infusion (Example for Rodents)

Disclaimer: All animal experiments must be conducted in accordance with institutional and national guidelines for the care and use of laboratory animals.

- Materials:
 - **DL-Norepinephrine tartrate** stock solution (prepared as in Protocol 1)
 - Sterile saline (0.9% NaCl) or 5% dextrose solution (D5W)
 - Infusion pump
 - Catheters and other surgical equipment for intravenous access
- Procedure:
 1. Thaw an aliquot of the **DL-Norepinephrine tartrate** stock solution and protect it from light.
 2. Dilute the stock solution to the desired final concentration for infusion using sterile saline or D5W. A common starting concentration for small animals is in the range of 1-10 $\mu\text{g/mL}$.

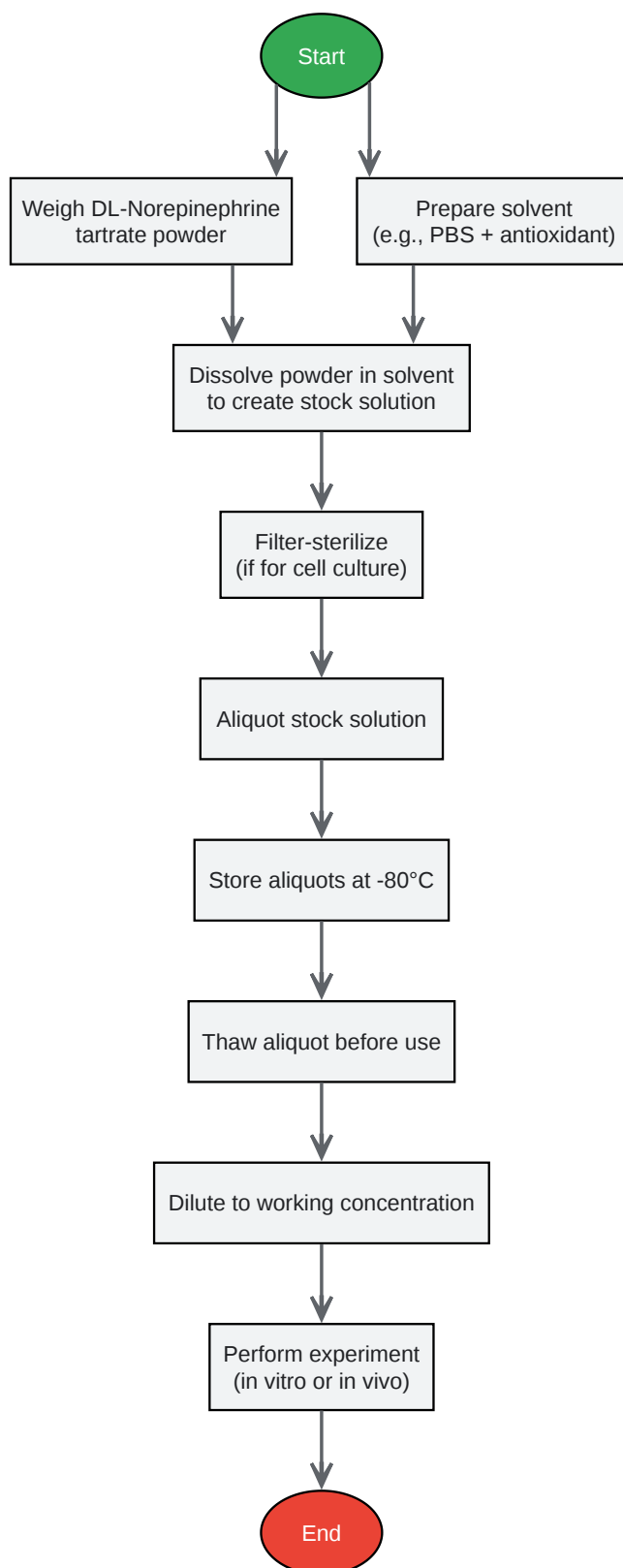
3. Prepare the animal for intravenous infusion by surgically implanting a catheter into a suitable vein (e.g., jugular or femoral vein) under anesthesia.
4. Fill the infusion line with the diluted norepinephrine solution, ensuring there are no air bubbles.
5. Connect the infusion line to the animal's catheter and begin the infusion using a calibrated infusion pump at the desired flow rate. The dosage is typically calculated in $\mu\text{g/kg/min}$ and the flow rate is adjusted based on the animal's weight and the concentration of the solution.
6. Monitor the animal's physiological parameters (e.g., blood pressure, heart rate) continuously throughout the infusion period.
7. Adjust the infusion rate as needed to achieve the desired experimental effect.

Mandatory Visualizations



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Caption: Norepinephrine signaling pathway.



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Caption: Experimental workflow for solution preparation.

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